

handling and storage protocols for high purity 2,2-Dimethylhexane

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Compound of Interest

Compound Name: 2,2-Dimethylhexane

Cat. No.: B166548

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Technical Support Center: High-Purity 2,2-Dimethylhexane

This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of high-purity **2,2-Dimethylhexane**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,2-Dimethylhexane**?

A1: **2,2-Dimethylhexane** is a highly flammable liquid and vapor.^{[1][2][3]} It can cause skin irritation and may cause drowsiness or dizziness.^{[1][2][3]} Aspiration into the lungs may be fatal.^{[1][2][3]} It is also very toxic to aquatic life with long-lasting effects.^{[1][3]}

Q2: What personal protective equipment (PPE) is required when handling **2,2-Dimethylhexane**?

A2: Appropriate PPE includes nitrile or neoprene gloves, safety goggles or a face shield to prevent eye contact, and a suitable respirator to protect from inhaling vapors.^{[2][4]} All PPE should be inspected for integrity before use.^[4]

Q3: What are the ideal storage conditions for maintaining the high purity of **2,2-Dimethylhexane**?

A3: To maintain high purity, **2,2-Dimethylhexane** should be stored in a tightly sealed, appropriate container in a cool, dry, and well-ventilated area, away from sources of ignition and direct sunlight.^{[5][6]} For long-term storage, blanketing the solvent with an inert gas like nitrogen or argon is recommended to prevent peroxide formation.^{[7][8]}

Q4: What type of container should I use to store high-purity **2,2-Dimethylhexane**?

A4: For storing high-purity **2,2-Dimethylhexane**, it is best to use metal containers, such as those made of stainless steel or aluminum, or borosilicate glass bottles.^{[1][9][10]} If using glass, amber or safety-coated bottles are recommended to protect from light and contain the solvent in case of breakage.^{[1][10]} While some plastic containers like HDPE may be used for certain hydrocarbons, their compatibility should be thoroughly checked as some solvents can permeate or degrade the plastic over time.^{[2][10]}

Q5: How can I purify **2,2-Dimethylhexane** if I suspect it has impurities?

A5: A common method for purifying **2,2-Dimethylhexane** is to dry it over type 4A molecular sieves followed by distillation.^[7]

Troubleshooting Guide

Issue 1: Suspected Contamination or Degradation of **2,2-Dimethylhexane**

- Symptom: Inconsistent experimental results, unexpected side reactions, or visible discoloration of the solvent.
- Possible Cause:
 - Peroxide Formation: Prolonged storage, especially when exposed to air and light, can lead to the formation of explosive peroxides.^{[7][8][11][12]}
 - Moisture Contamination: Improper sealing of the container can allow atmospheric moisture to contaminate the solvent.
 - Leaching from Container: Using an incompatible storage container may lead to the leaching of plasticizers or other impurities into the solvent.
- Solution:

- **Test for Peroxides:** Before use, especially with older stock, test for the presence of peroxides. This can be done using commercially available peroxide test strips or a chemical test (see Experimental Protocols section).^{[11][12]} **CAUTION:** If you observe crystal formation or a viscous oily layer, do not handle the container and contact your institution's environmental health and safety office immediately, as this could indicate high levels of dangerous peroxides.^[12]
- **Purification:** If the solvent is free of dangerous levels of peroxides but may contain other impurities, it can be purified by drying over molecular sieves and distillation.^[7]
- **Proper Disposal:** If significant contamination or dangerous levels of peroxides are present, dispose of the solvent as hazardous waste according to your institution's guidelines.^[11]

Issue 2: Solvent Spills

- **Symptom:** Accidental release of **2,2-Dimethylhexane** from its container.
- **Immediate Actions:**
 - **Evacuate and Ventilate:** Immediately evacuate the area and ensure it is well-ventilated to disperse the flammable vapors.^{[4][13]}
 - **Eliminate Ignition Sources:** Remove all sources of ignition, such as open flames, sparks, and hot surfaces.^{[5][14]}
 - **Contain the Spill:** Use a non-combustible absorbent material like sand or earth to contain the spill. Do not use combustible materials like paper towels.^[14]
 - **Personal Protection:** Wear appropriate PPE, including a respirator, chemical-resistant gloves, and eye protection, during cleanup.^[4]
 - **Cleanup and Disposal:** Carefully collect the absorbed material into a sealed container for hazardous waste disposal.^[14]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₈ H ₁₈
Molecular Weight	114.23 g/mol [1]
Boiling Point	107 °C (lit.)[2]
Density	0.693 g/mL at 25 °C (lit.)[2]
Flash Point	-3 °C (26.6 °F) - closed cup[2][14]
Vapor Pressure	34.0 mmHg at 25 °C[1][15]
Solubility in Water	0.2 mg/L[7][11]

Experimental Protocols

Protocol 1: Purity Analysis by Gas Chromatography (GC)

This is a general guideline for the purity analysis of C8 alkanes, based on common laboratory practices.

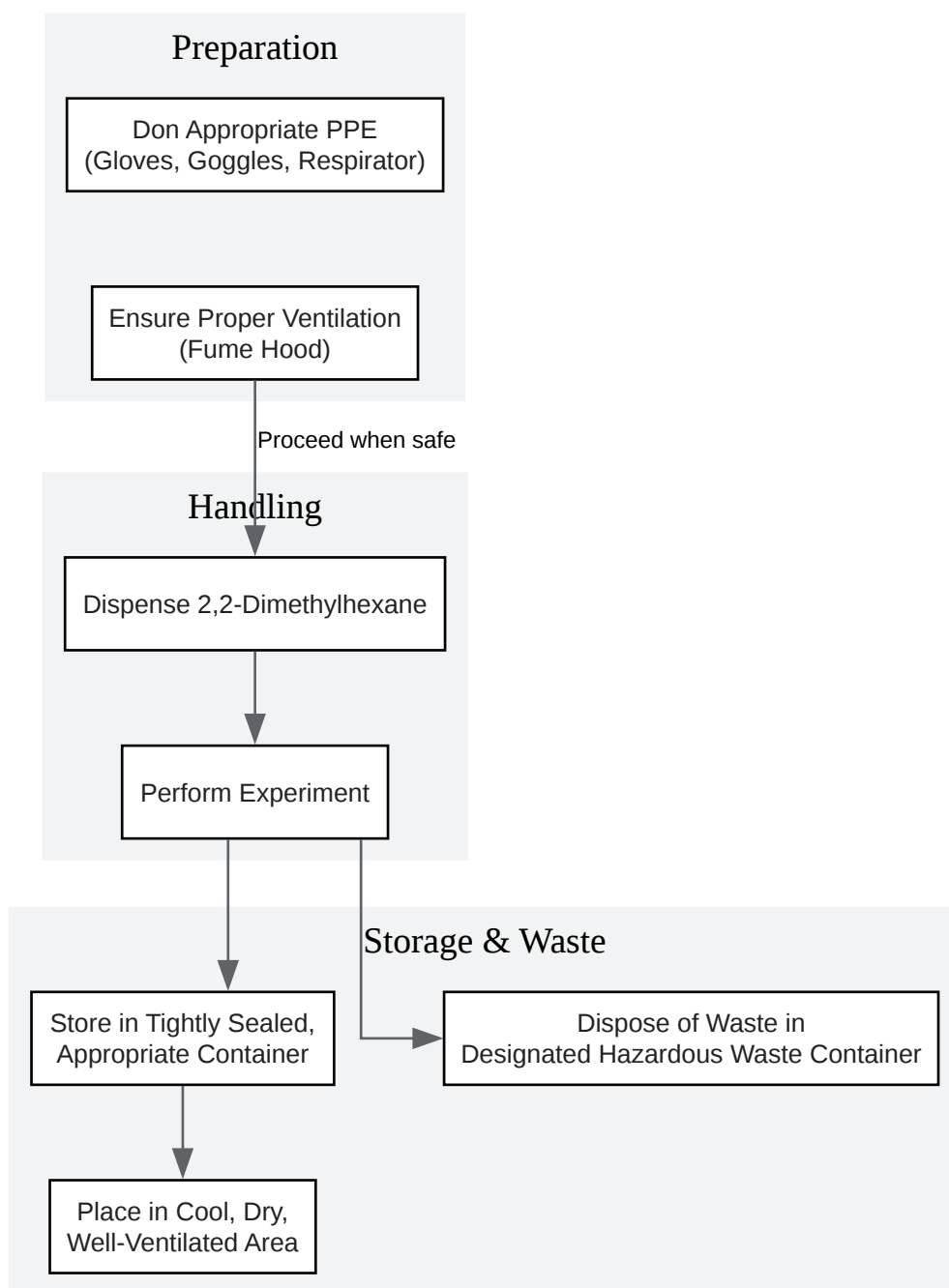
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) is typically used.
- **Column:** A non-polar capillary column, such as one with a dimethylpolysiloxane stationary phase, is suitable for separating alkanes.
- **Carrier Gas:** High-purity helium or hydrogen is used as the carrier gas.
- **Sample Preparation:** Dilute a small amount of the **2,2-Dimethylhexane** in a high-purity volatile solvent (e.g., pentane) if necessary.
- **Injection:** Inject a small volume (e.g., 1 µL) of the prepared sample into the GC inlet.
- **GC Conditions:**
 - Inlet Temperature: 250 °C

- Oven Temperature Program: Start at a low temperature (e.g., 40 °C) and ramp up to a higher temperature (e.g., 200 °C) to ensure the separation of all volatile components.
- Detector Temperature: 280 °C
- Data Analysis: The purity is determined by calculating the peak area of **2,2-Dimethylhexane** as a percentage of the total area of all peaks in the chromatogram.

Protocol 2: Peroxide Test (Qualitative)

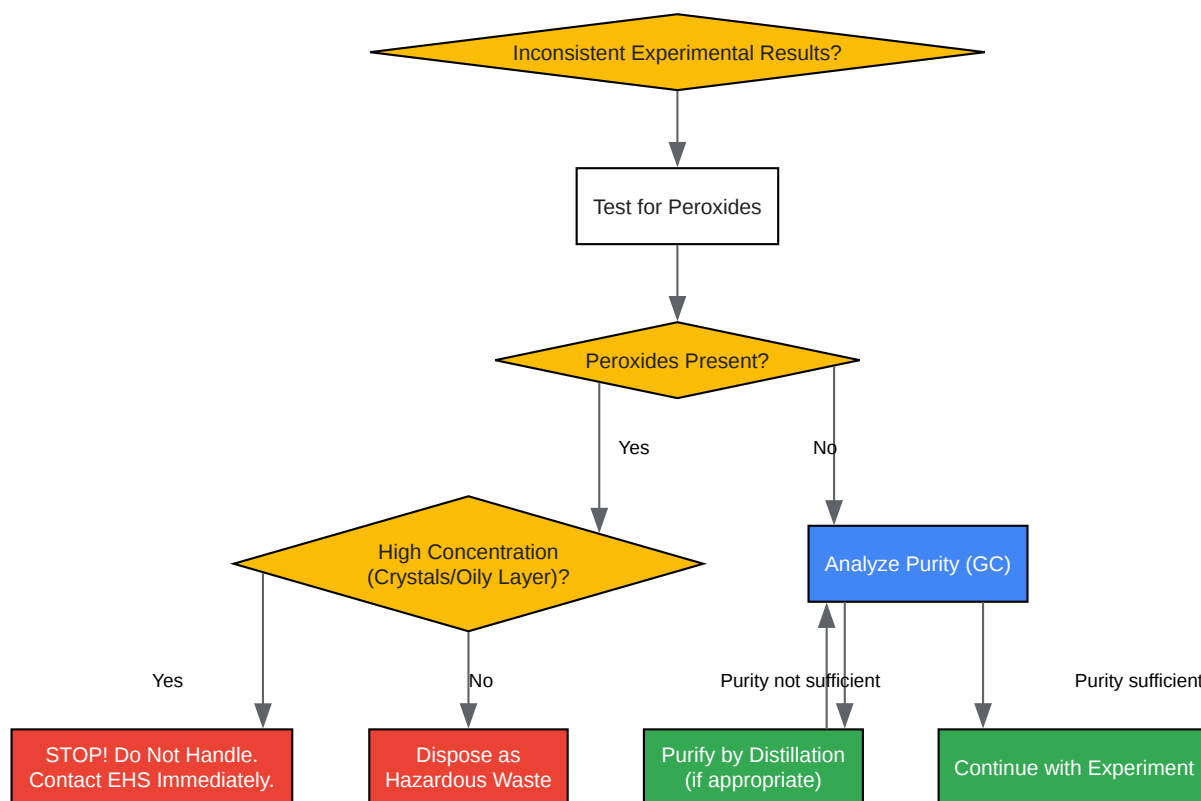
- Reagents: Glacial acetic acid, sodium iodide or potassium iodide crystals.[\[12\]](#)[\[16\]](#)
- Procedure: a. In a glass test tube, add 1 mL of the **2,2-Dimethylhexane** sample. b. Add 1 mL of glacial acetic acid.[\[12\]](#)[\[16\]](#) c. Add approximately 0.1 g of sodium iodide or potassium iodide crystals.[\[12\]](#)[\[16\]](#) d. Stopper the tube and shake well.
- Interpretation:
 - No color change: Peroxides are likely absent or at a very low level.
 - Yellow color: Indicates the presence of a low concentration of peroxides.[\[12\]](#)[\[16\]](#)
 - Brown color: Indicates a high concentration of peroxides.[\[12\]](#)[\[16\]](#)

Visualizations



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Caption: Workflow for safe handling of **2,2-Dimethylhexane**.



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Caption: Troubleshooting guide for purity issues.

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